

# Chemical structure of N-(9-Fluorenylmethoxycarbonyl)-L-leucine-<sup>13</sup>C.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-leucine-<sup>13</sup>C

Cat. No.: B1591251

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## A Technical Guide to N-(9-Fluorenylmethoxycarbonyl)-L-leucine-<sup>13</sup>C

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of the chemical structure and properties of N-(9-Fluorenylmethoxycarbonyl)-L-leucine-<sup>13</sup>C (Fmoc-L-Leucine-<sup>13</sup>C). This isotopically labeled amino acid derivative is a critical reagent in peptide synthesis, proteomics, metabolomics, and drug development.[1][2] The incorporation of a stable isotope allows for precise tracking and quantification of peptides and proteins in complex biological systems.[2][3]

## Chemical Structure and Composition

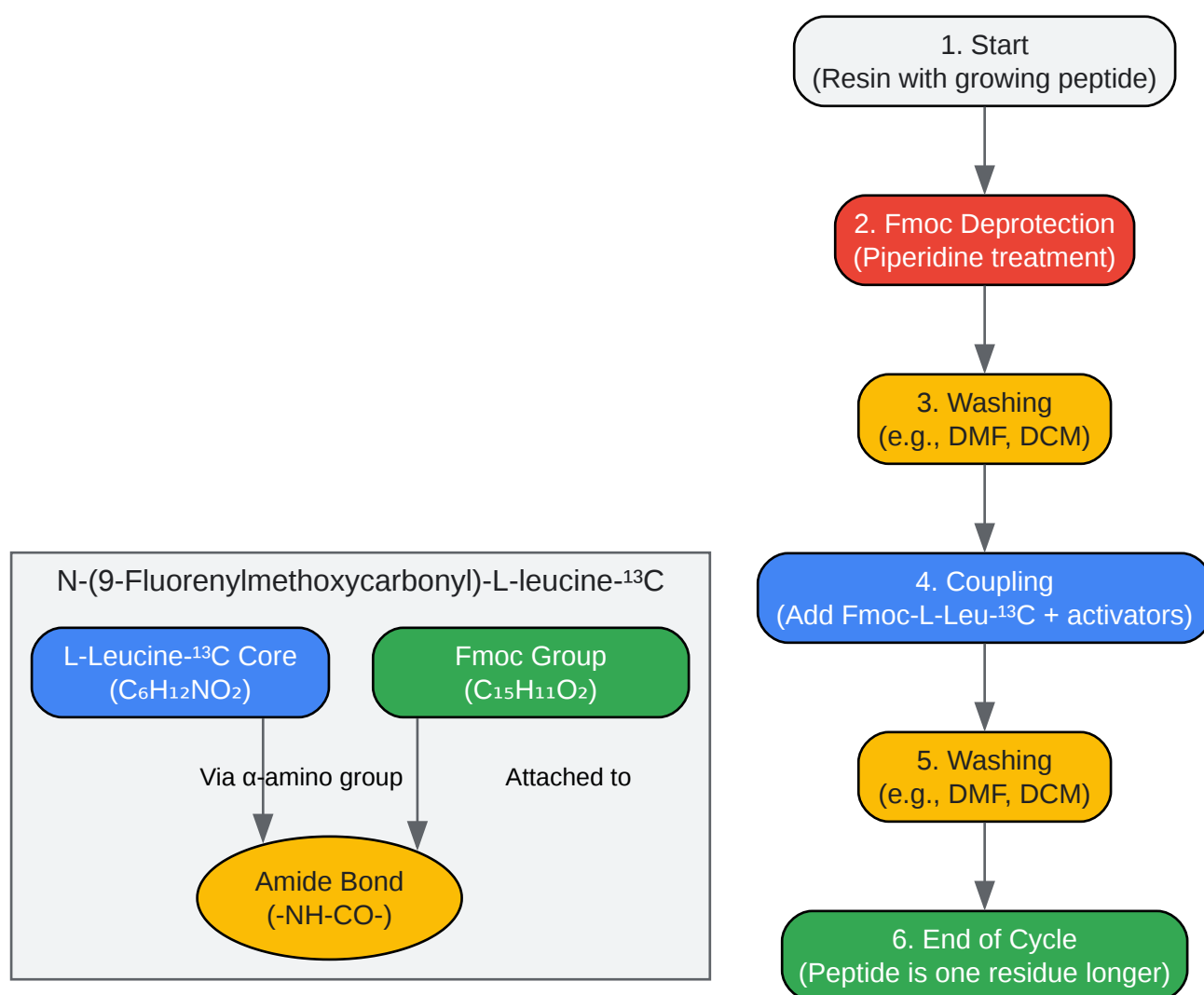
Fmoc-L-Leucine-<sup>13</sup>C is a derivative of the essential amino acid L-leucine. It is characterized by two key modifications:

- **N-terminal Protection:** The alpha-amino group of L-leucine is protected by a 9-fluorenylmethoxycarbonyl (Fmoc) group. This bulky, base-labile protecting group is fundamental to its application in Fmoc-based solid-phase peptide synthesis (SPPS).
- **Isotopic Labeling:** The molecule contains one or more Carbon-13 (<sup>13</sup>C) atoms in place of the naturally more abundant Carbon-12 (<sup>12</sup>C). The position and number of <sup>13</sup>C atoms can vary depending on the synthetic process and intended application. Common labeling patterns

include labeling at the carboxyl carbon (C1) or uniformly across all six carbon atoms of the leucine moiety.[4][5]

The IUPAC name for this compound is (2S)-2-({[(9H-fluoren-9-yl)methoxy]carbonyl}amino)-4-methylpentanoic acid, with the position of the  $^{13}\text{C}$  specified (e.g., -1- $^{13}\text{C}$ ).[6][7]

Below is a diagram illustrating the relationship between the core components of the molecule.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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